

A Comparative Ecotoxicological Assessment of (4Z)-Lachnophyllum Lactone on Non-Target Organisms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4Z)-Lachnophyllum Lactone

Cat. No.: B157399

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the ecotoxicological effects of **(4Z)-Lachnophyllum Lactone**, a natural compound with recognized phytotoxic and antifungal properties. As its potential for agricultural applications grows, understanding its impact on non-target organisms is paramount for environmental risk assessment. This document summarizes key experimental data, details methodologies, and visualizes potential toxicological pathways to offer a comprehensive overview for the scientific community.

Executive Summary

(4Z)-Lachnophyllum Lactone (LAC) is a naturally occurring acetylenic furanone with promising bioherbicidal and antifungal activities.^{[1][2][3]} This guide focuses on its effects on non-target aquatic and terrestrial organisms, drawing comparisons with a structurally similar compound, (4Z,8Z)-Matricaria Lactone (MAT). While LAC demonstrates potential as a selective, lower-impact alternative to conventional herbicides, its stability and toxicity profile, particularly in aquatic environments, warrant careful consideration.^{[4][5][6][7]}

Comparative Toxicity Data

The following tables summarize the acute and delayed toxicity of **(4Z)-Lachnophyllum Lactone** (LAC) in comparison to (4Z,8Z)-Matricaria Lactone (MAT) across a range of non-

target model organisms.[4][5][6][7] The data is derived from a comprehensive ecotoxicological study by Padilla Suarez et al. (2025).[4][5][6][7]

Table 1: Comparative Acute Toxicity (EC50) of LAC and MAT on Aquatic Organisms

Organism	Species	Endpoint	(4Z)- Lachnophyllu m Lactone (LAC) EC50 (mg L ⁻¹)	(4Z,8Z)- Matricaria Lactone (MAT) EC50 (mg L ⁻¹)
Bacterium	Aliivibrio fischeri	Light Inhibition (30 min)	8.078	0.642
Alga	Raphidocelis subcapitata	Growth Inhibition (72 h)	9.880	4.520
Crustacean	Daphnia magna	Immobilization (48 h)	1.728	2.239

Table 2: Comparative Toxicity of LAC and MAT on Terrestrial Organisms

Organism	Species	Endpoint	(4Z)- Lachnophyllu m Lactone (LAC) Effect	(4Z,8Z)- Matricaria Lactone (MAT) Effect
Nematode	Caenorhabditis elegans	Mortality (24 h)	No mortality observed	No mortality observed
Plant	Lepidum sativum	Germination	No effect	No effect
Plant	Lepidum sativum	Shoot Length Inhibition (EC50)	85.89 mg L ⁻¹	82.30 mg L ⁻¹

Experimental Protocols

The data presented above were generated using standardized ecotoxicological assays. The following is a summary of the key experimental methodologies employed.

Aquatic Toxicity Testing

- **Aliivibrio fischeri Luminescence Inhibition Test:** The acute toxicity to the marine bacterium *A. fischeri* was assessed by measuring the inhibition of bioluminescence after a 30-minute exposure to a range of concentrations of LAC and MAT. The effective concentration causing 50% light inhibition (EC50) was then calculated.
- **Raphidocelis subcapitata Growth Inhibition Test:** The green alga *R. subcapitata* was exposed to various concentrations of the test compounds for 72 hours. The inhibition of algal growth, determined by measuring cell density, was used to calculate the EC50 value.
- **Daphnia magna Immobilization Test:** The acute toxicity to the freshwater crustacean *D. magna* was determined by observing the immobilization of daphnids after 24 and 48 hours of exposure to the test compounds. The EC50 for immobilization was calculated at the 48-hour time point.

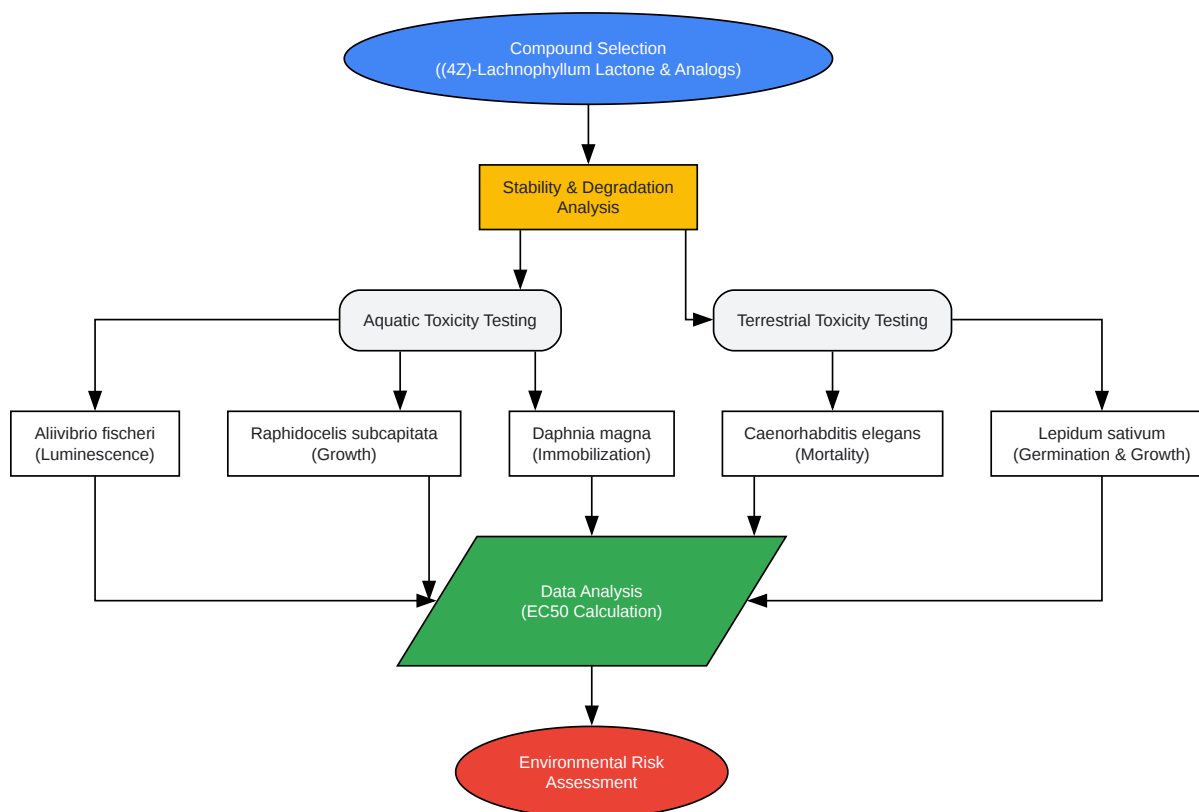
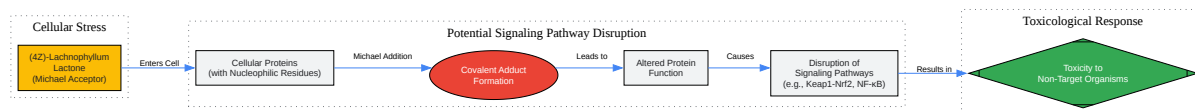
Terrestrial Toxicity Testing

- **Caenorhabditis elegans Mortality Test:** The soil nematode *C. elegans* was exposed to the test compounds in a liquid medium for 24 hours. The endpoint was mortality, and the absence of lethal effects was noted.[\[2\]](#)[\[4\]](#)
- **Lepidum sativum Germination and Root Elongation Test:** Seeds of the cress *L. sativum* were exposed to different concentrations of LAC and MAT. The effects on seed germination and shoot length were recorded. While germination was unaffected, shoot elongation was inhibited, allowing for the calculation of EC50 values for this endpoint.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Potential Mechanism of Action and Signaling Pathways

(4Z)-Lachnophyllum Lactone possesses an α,β -unsaturated lactone structure, which is a known Michael acceptor.[\[1\]](#) This chemical feature suggests a likely mechanism of toxicity involving the covalent modification of nucleophilic residues (such as cysteine) in cellular proteins. This interaction can disrupt protein function and interfere with critical signaling pathways.

While specific studies on the signaling pathways affected by **(4Z)-Lachnophyllum Lactone** in the tested non-target organisms are not yet available, the known reactivity of Michael acceptors points towards the potential involvement of pathways such as the Keap1-Nrf2-ARE and NF- κ B signaling cascades, which are central to cellular stress responses.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Toxicity Assessment of (4Z)-Lachnophyllum and (4Z,8Z)-Matricaria Lactones: Implications for Environmental Safety of Bioherbicides - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. mdpi.com [mdpi.com]
- 4. Michael acceptor molecules in natural products and their mechanism of action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. scilit.com [scilit.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Ecotoxicological Assessment of (4Z)-Lachnophyllum Lactone on Non-Target Organisms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157399#cross-activity-studies-of-4z-lachnophyllum-lactone-on-non-target-organisms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com